

# Technical Support Center: Overcoming Light Scattering in Pigmented Ebecryl 220 Systems

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## Compound of Interest

Compound Name: Ebecryl 220

Cat. No.: B14172328

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges associated with light scattering effects in pigmented **Ebecryl 220** systems.

## Troubleshooting Guides

This section provides solutions to common problems encountered during the UV curing of pigmented **Ebecryl 220** formulations.

**Problem:** Incomplete or Tacky Surface Cure

**Possible Causes:**

- **Oxygen Inhibition:** Oxygen at the surface can quench the free radicals generated by the photoinitiator, leading to an under-cured, tacky surface.
- **Insufficient UV Energy at the Surface:** The pigment particles can scatter and absorb UV light, reducing the energy reaching the top layer of the coating.<sup>[1]</sup>
- **Inappropriate Photoinitiator:** The selected photoinitiator may not have the optimal absorption spectrum or reactivity for the pigmented system.

**Solutions:**

- **Increase UV Lamp Intensity:** A higher irradiance can generate more free radicals to overcome oxygen inhibition.
- **Nitrogen Inerting:** Curing in a nitrogen atmosphere eliminates oxygen and significantly improves surface cure.
- **Use of Amine Synergists:** Amines can act as oxygen scavengers and co-initiators, enhancing surface cure.
- **Select a Surface-Curing Photoinitiator:** Photoinitiators with high molar extinction coefficients at longer wavelengths are often more effective for surface cure in pigmented systems.
- **Reduce Conveyor Belt Speed:** Slower speeds increase the UV dose delivered to the coating surface.[\[2\]](#)

#### Problem: Poor Through-Cure or Adhesion Failure

##### Possible Causes:

- **Light Scattering by Pigment:** Pigment particles scatter UV light, preventing it from penetrating deep into the coating, which is essential for curing the material at the substrate interface for good adhesion.[\[1\]](#)[\[3\]](#)
- **High Pigment Concentration:** Excessive pigment loading significantly increases light scattering and absorption, limiting cure depth.
- **Incorrect Photoinitiator Selection:** The photoinitiator may not be sensitive to the wavelengths of UV light that can penetrate through the pigmented layer.
- **Thick Coating Application:** A thicker coating requires more UV energy to penetrate and achieve a thorough cure.

##### Solutions:

- **Optimize Pigment Concentration:** Reduce the pigment loading to the minimum required for the desired opacity.

- **Select a Photoinitiator for Through-Cure:** Use photoinitiators that absorb at longer UV wavelengths (UVA), as these penetrate deeper into pigmented systems. Phosphine oxide-based photoinitiators are often effective.<sup>[1]</sup>
- **Increase UV Lamp Power:** Higher intensity lamps can provide more energy for deeper penetration.
- **Reduce Film Thickness:** Apply a thinner coating to facilitate better UV light penetration.
- **Use a Reflective Substrate:** A reflective substrate can bounce UV light back into the coating, improving through-cure.<sup>[1]</sup>

## Frequently Asked Questions (FAQs)

Q1: What is **Ebecryl 220** and why is it used in pigmented systems?

**Ebecryl 220** is a hexafunctional aromatic urethane acrylate known for its very fast cure response, excellent hardness, and good solvent resistance upon exposure to ultraviolet (UV) or electron beam (EB) energy.<sup>[4][5][6][7][8]</sup> Its high reactivity makes it a suitable binder for pigmented systems where fast curing is desired.

Q2: How does light scattering affect the curing of pigmented **Ebecryl 220** systems?

Pigment particles within the **Ebecryl 220** formulation can scatter and absorb the UV light intended to activate the photoinitiator.<sup>[1][3]</sup> This scattering effect reduces the amount of UV energy that penetrates through the coating, which can lead to incomplete curing, especially at the bottom of the film.<sup>[1]</sup> This can result in poor adhesion and compromised physical properties.

Q3: Which type of photoinitiator is best for pigmented **Ebecryl 220** formulations?

For pigmented systems, it is crucial to select a photoinitiator that absorbs UV light in a region where the pigment has lower absorption, often referred to as the "spectral window."<sup>[1]</sup> Type I (cleavage) photoinitiators, particularly those sensitive to longer UVA wavelengths (e.g., phosphine oxides), are generally preferred for their ability to promote through-cure in thick or opaque coatings.<sup>[1]</sup> Type II (hydrogen abstraction) photoinitiators can also be effective, especially for surface cure when used with an amine synergist.

Q4: How can I measure the degree of cure in my pigmented **Ebecryl 220** system?

Several methods can be used to assess the degree of cure:

- **MEK Rub Test:** This is a common method to evaluate solvent resistance, which correlates with the degree of cure. A higher number of double rubs with a solvent-soaked cloth before the coating is marred indicates a better cure.[\[1\]](#)[\[6\]](#)
- **FTIR Spectroscopy:** Fourier Transform Infrared (FTIR) spectroscopy can be used to quantify the disappearance of the acrylate double bonds (typically around  $810\text{ cm}^{-1}$ ), providing a direct measure of the degree of conversion.[\[3\]](#)[\[9\]](#)
- **Hardness Testing:** Pencil hardness or pendulum hardness tests can indicate the development of mechanical properties associated with a cured film.
- **Scratch and Adhesion Tests:** Simple scratch or tape tests can provide a qualitative assessment of cure and adhesion to the substrate.[\[10\]](#)

Q5: What is the effect of pigment particle size on light scattering and cure?

The particle size of the pigment can significantly influence its light scattering behavior.[\[1\]](#) While smaller particles can provide better color strength, they may also lead to more pronounced scattering of shorter UV wavelengths, hindering through-cure. In some cases, larger particle size pigments are recommended for UV formulations to mitigate this effect.[\[1\]](#)

## Data Presentation

Table 1: Influence of Photoinitiator Type on Cure Properties of a White Pigmented **Ebecryl 220** System

Photoinitiator Type	Concentration (wt%)	Surface Cure (Tack-free time, s)	Through-Cure (MEK Double Rubs)
Benzophenone / Amine Synergist	3 / 2	5	50
Hydroxyacetophenone	4	8	75
Bis(acyl)phosphine Oxide (BAPO)	2	10	>200

Note: Data is illustrative and will vary based on specific formulation, pigment, and curing conditions.

Table 2: Effect of Pigment Concentration on Cure Depth in an **Ebecryl 220** Formulation

Pigment (TiO <sub>2</sub> ) Concentration (wt%)	Film Thickness (μm)	UV Dose (mJ/cm <sup>2</sup> )	Cure Depth (μm)
5	50	500	50
10	50	500	35
20	50	500	20

Note: Data is illustrative and will vary based on specific formulation, pigment, and curing conditions.

## Experimental Protocols

### 1. Protocol for Determining Degree of Cure using FTIR Spectroscopy

Objective: To quantify the percentage of acrylate double bond conversion in a pigmented **Ebecryl 220** coating.

Materials:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory

- Uncured liquid sample of the pigmented **Ebecryl 220** formulation
- Cured coating sample on a substrate
- Solvent for cleaning (e.g., isopropanol)

#### Methodology:

- Obtain a Spectrum of the Uncured Sample: Place a drop of the liquid formulation onto the ATR crystal and record the IR spectrum. This will serve as the 0% cure reference.
- Identify the Acrylate Peak: Locate the characteristic peak for the acrylate C=C double bond, which is typically found around  $810\text{ cm}^{-1}$ .<sup>[3][9]</sup> Also, identify a reference peak that does not change during curing (e.g., a C=O ester peak).
- Calculate the Initial Peak Ratio: Determine the ratio of the acrylate peak height (or area) to the reference peak height (or area) for the uncured sample.
- Obtain a Spectrum of the Cured Sample: Press the cured coating firmly against the ATR crystal and record the IR spectrum.
- Calculate the Final Peak Ratio: Determine the ratio of the acrylate peak height (or area) to the reference peak height (or area) for the cured sample.
- Calculate the Degree of Cure: The degree of cure (%) is calculated using the following formula: Degree of Cure (%) =  $[1 - (\text{Final Peak Ratio} / \text{Initial Peak Ratio})] * 100$

#### 2. Protocol for MEK Double Rub Test (ASTM D4752)

Objective: To assess the solvent resistance of a cured pigmented **Ebecryl 220** coating as an indicator of cure.

#### Materials:

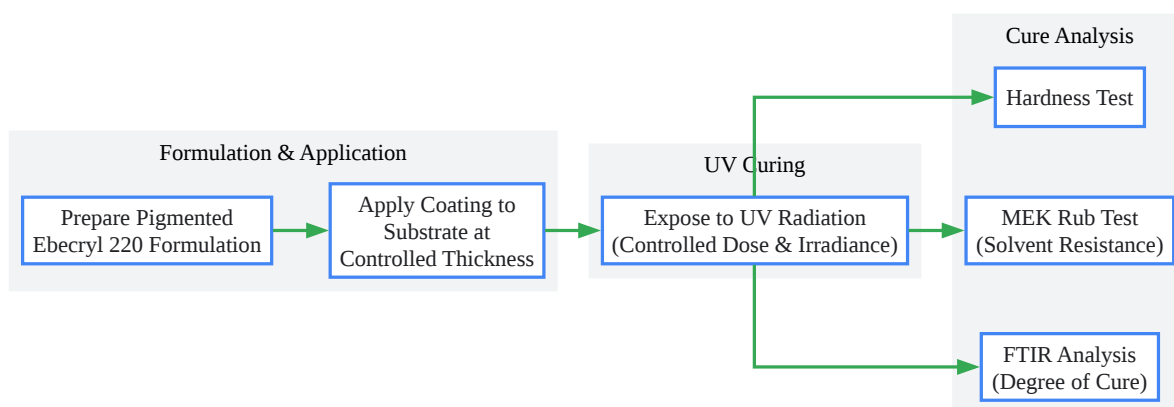
- Methyl Ethyl Ketone (MEK)
- Cheesecloth or cotton gauze

- A 1 kg hammer or a dedicated MEK rub test machine
- Dropper or squirt bottle

#### Methodology:

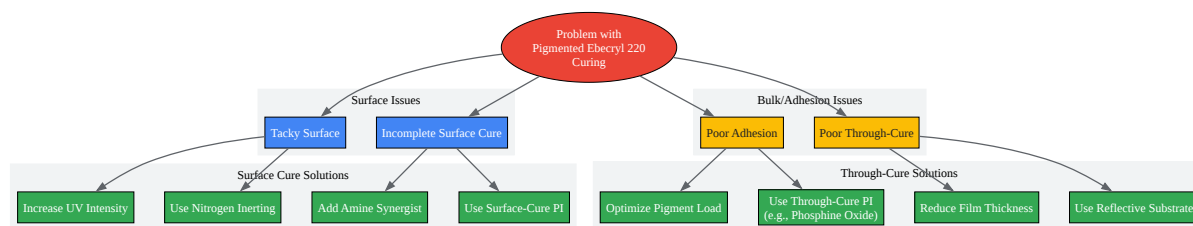
- Prepare the Sample: Ensure the cured coating has cooled to room temperature.
- Saturate the Cloth: Wrap the head of the hammer with a double layer of cheesecloth and secure it. Saturate the cloth with MEK.
- Perform the Rubs: Place the hammer on the coated surface and, with just enough pressure to maintain contact, rub it back and forth over a length of about 3-4 inches. One back-and-forth motion constitutes one "double rub".<sup>[6]</sup>
- Continue and Observe: Continue the rubbing motion until the coating is marred or removed, exposing the substrate, or until a predetermined number of double rubs is reached.
- Record the Result: The result is reported as the number of double rubs required to cause failure. A higher number indicates better cure and solvent resistance.

## Visualizations



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Caption: Experimental workflow for curing and analysis.



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Caption: Troubleshooting logic for curing issues.

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